

An In-depth Technical Guide to the Chemical Properties and Stability of Rhizoferrin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhizoferrin

Cat. No.: B1680593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **rhizoferrin**, a polycarboxylate siderophore. The document details its structure, physicochemical characteristics, and factors influencing its stability, along with methodologies for its study.

Chemical Properties of Rhizoferrin

Rhizoferrin is a siderophore, a small molecule with a high affinity for iron, produced by various fungi, particularly those belonging to the Mucorales order, and some bacteria.[1][2][3][4] Its primary biological function is to sequester ferric iron (Fe^{3+}) from the environment and transport it into the microbial cell.[5]

Structure and Composition

Rhizoferrin is classified as a carboxylate-type siderophore.[6] Its structure is derived from the conjugation of two citric acid molecules to a central putrescine (1,4-diaminobutane) backbone through amide linkages.[5][7] This results in a symmetrical molecule featuring multiple functional groups that are crucial for its iron-chelating activity.[5]

The key functional groups in **rhizoferrin** include:

- Four carboxylic acid groups

- Two tertiary alcohol (hydroxyl) groups
- Two amide groups

When it binds to iron(III), the four carboxylate groups and the two hydroxyl groups act as ligands, forming a hexadentate octahedral complex with the metal ion.[\[5\]](#)

Physicochemical Data

The fundamental chemical and physical properties of **rhizoferrin** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₁₂	[5] [8] [9]
Molecular Weight	436.37 g/mol	[5] [8] [9] [10] [11]
IUPAC Name	(2R)-2-[2-({4-[(3S)-3,4-Dicarboxy-3-hydroxybutanamido]butyl}amino)-2-oxoethyl]-2-hydroxybutanedioic acid	[5] [8]
CAS Number	138846-62-5	[5] [8] [11]
Appearance	White solid	[5]
Solubility	Soluble in water and DMSO. Sonication or warming to 37°C may be required to aid dissolution.	[10] [11]

Stability of Rhizoferrin

The stability of **rhizoferrin** and its metal complexes is a critical factor in its biological function and potential applications. This stability is influenced by environmental conditions such as pH and temperature.

pH-Dependent Stability

The stability of metal complexes, including **rhizoferrin**-iron complexes, is highly dependent on pH. The protonation state of the carboxylic acid and hydroxyl groups is dictated by their pKa values. While specific stability constants for the **rhizoferrin**-iron complex are not extensively detailed in the provided literature, the pKa of the hydroxyl group in the citrate moieties of **rhizoferrin** has been estimated to be around 10.7.[12] For comparison, the pKa values for the three carboxylic acid groups of free citric acid are 3.13, 4.76, and 6.40, while the hydroxyl pKa is approximately 14.4.[13] The stability of similar iron-chelating compounds, such as lactoferrin, is highest at neutral pH and decreases significantly in acidic conditions (pH 2.0-3.0), leading to iron release.[14] It is expected that **rhizoferrin** exhibits similar pH-dependent stability.

Thermal Stability and Storage

Proper storage is essential to maintain the integrity of **rhizoferrin**. The following storage conditions are recommended:

- Pure (Powder) Form: -20°C for up to 3 years.[10][15]
- In Solvent: -80°C for up to 1 year, or -20°C for shorter periods (e.g., 1 month).[10][11][15]

Shipping is typically done at ambient temperature or with blue ice, as the compound is stable for short durations under these conditions.[10][15] For long-term stability, direct sunlight should be avoided, and storage under a nitrogen atmosphere is recommended.[10][11]

Metal Complex Stability

Rhizoferrin is a hexadentate ligand that forms a stable, monoanionic octahedral complex with Fe(III).[5] The high stability of siderophore-iron complexes is a key feature, with stability constants often being very high (ranging from 10^{23} to 10^{49} for various siderophores) to ensure effective iron sequestration.[16] Although considered a relatively weak siderophore compared to catecholate types like enterobactin, **rhizoferrin** is still highly effective at chelating iron and has been shown to be an efficient iron carrier for plants.[17]

Experimental Methodologies

Several experimental techniques are employed to study the properties, biosynthesis, and function of **rhizoferrin**.

Synthesis and Structural Characterization

The definitive structure of **rhizoferrin** was confirmed through total synthesis.^[5] For characterization and identification, the following methods are used:

- Mass Spectrometry: Fast Atom Bombardment (FAB) mass spectrometry is used for determining the molecular weight and fragmentation patterns.^[18] High-resolution Liquid Chromatography-Mass Spectrometry (LC-MS) is also used to confirm its biosynthesis from precursors.^[1]
- Nuclear Magnetic Resonance (NMR): Both ¹H-NMR and ¹³C-NMR spectroscopy are employed to elucidate the detailed chemical structure and confirm the connectivity of the atoms.^[18]

Detection and Quantification

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for the detection and quantification of **rhizoferrin** in culture supernatants of microorganisms.^[4]

Biosynthesis Pathway Analysis

The biosynthetic pathway of **rhizoferrin** can be investigated using metabolic labeling studies. A general workflow involves:

- Culturing microorganisms in an iron-deficient medium.
- Supplementing the culture with radiolabeled precursors, such as [L-U-¹⁴C] ornithine.^[7]
- Harvesting the culture supernatant and extracting the siderophores.
- Analyzing the extracts using techniques like liquid chromatography and mass spectrometry to identify **rhizoferrin** and any biosynthetic intermediates.^[7]

Iron Uptake Kinetics

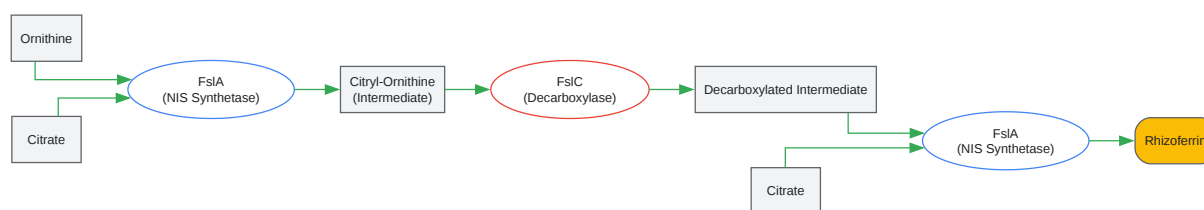
To study the function of **rhizoferrin** as an iron transporter, uptake kinetics are determined. This typically involves:

- Preparing [⁵⁵Fe]-labeled **rhizoferrin**.

- Incubating microbial cells with varying concentrations of the labeled siderophore over time.
- Measuring the amount of radioactivity incorporated into the cells.
- Calculating the kinetic parameters, Michaelis constant (K_m) and maximum velocity (V_{max}), to characterize the uptake system. For *Rhizopus microsporus* var. *rhizopodiformis*, the uptake of ferric-**rhizoferrin** showed saturation kinetics with a K_m of 8 μM and a V_{max} of 1.2 $\text{nmol min}^{-1} (\text{mg dry wt})^{-1}$.^{[4][19]}

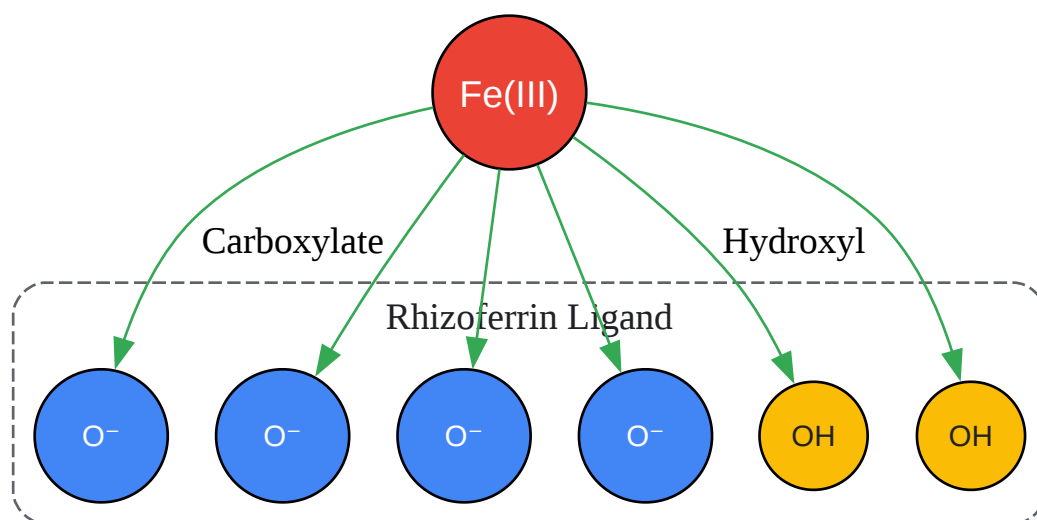
Visualizations: Pathways and Structures

Diagrams illustrating key processes and structures related to **rhizoferrin** are provided below.



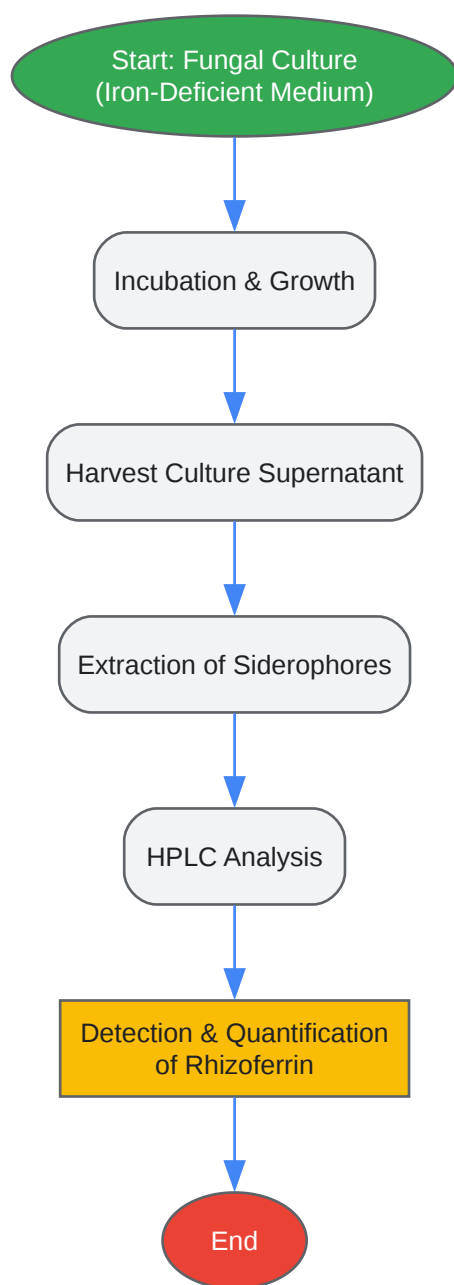
[Click to download full resolution via product page](#)

Caption: Biosynthesis pathway of **rhizoferrin** in *Francisella*.



[Click to download full resolution via product page](#)

Caption: Chelation of a central Fe(III) ion by **rhizoferrin**.



[Click to download full resolution via product page](#)

Caption: Workflow for **rhizoferrin** production analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The rhizoferrin biosynthetic gene in the fungal pathogen *Rhizopus delemar* is a novel member of the NIS gene family - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Siderophore production by marine-derived fungi - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Rhizoferrin: a complexone type siderophore of the Mucorales and entomophthorales (Zygomycetes) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Rhizoferrin - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. Citryl ornithine is an intermediate in a three-step biosynthetic pathway for rhizoferrin in *Francisella* - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Rhizoferrin | C₁₆H₂₄N₂O₁₂ | CID 197392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Rhizoferrin - TargetMol Chemicals Inc [bioscience.co.uk]
- 10. Rhizoferrin | TargetMol [targetmol.com]
- 11. glpbio.com [glpbio.com]
- 12. Ferric Stability Constants of Representative Marine Siderophores: Marinobactins, Aquachelins, and Petrobactin - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Citric acid - Wikipedia [en.wikipedia.org]
- 14. Structural characteristic, pH and thermal stabilities of apo and holo forms of caprine and bovine lactoferrins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Rhizoferrin | fungal siderophore (microbial iron transport compound) | CAS# 138846-62-5 | InvivoChem [invivochem.com]
- 16. Iron(III)–siderophore coordination chemistry: Reactivity of marine siderophores - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- 19. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Stability of Rhizoferrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680593#chemical-properties-and-stability-of-rhizoferrin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com